Technical Monograph: 2-Chloro-N-(2-ethylphenyl)pyridine-4-carboxamide

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Compound of Interest

Compound Name:	*2-Chloro-N-(2-ethylphenyl)pyridine-4-carboxamide*
CAS No.:	*1019323-34-2*
Cat. No.:	*B3341042*

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A Strategic Scaffold for Kinase Inhibition and Agrochemical Discovery[1][2]

Executive Summary & Compound Profile

2-Chloro-N-(2-ethylphenyl)pyridine-4-carboxamide (CAS 1019323-34-2) represents a specialized "privileged structure" in modern small-molecule discovery.[1][2] Belonging to the class of halogenated heteroaryl carboxamides, this compound serves as a critical intermediate and pharmacophore probe.[2] Its structural architecture combines an electron-deficient pyridine core (susceptible to nucleophilic aromatic substitution, SNAr) with a sterically defined ortho-ethyl aniline moiety, making it a high-value template for designing Type II Kinase Inhibitors (targeting the DFG-out conformation) and Succinate Dehydrogenase Inhibitor (SDHI) fungicides.[1][2]

Chemical Identity Table

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Property	Specification
CAS Number	1019323-34-2
IUPAC Name	2-chloro-N-(2-ethylphenyl)pyridine-4-carboxamide
Synonyms	2-Chloro-N-(2-ethylphenyl)isonicotinamide
Molecular Formula	$C_{14}H_{13}ClN_2O$
Molecular Weight	260.72 g/mol
LogP (Predicted)	~3.4 (Lipophilic)
H-Bond Donors/Acceptors	1 / 3
Rotatable Bonds	3
Topological Polar Surface Area	41.6 $Å^2$

Structural Logic & Pharmacophore Analysis

To understand the utility of CAS 1019323-34-2, one must analyze its constituent domains.[1][2] It is not merely a random screening hit; it is a rationally designed scaffold.[2]

The "2-Chloro" Pyridine Handle

The chlorine atom at the C2 position of the pyridine ring is chemically "active."[1][2][3]

- Synthetic Utility: It serves as a leaving group for SNAr reactions, allowing researchers to introduce amines, ethers, or thiols late in the synthesis to diversify the library.[2]
- Biological Utility: In kinase inhibitors (e.g., Sorafenib analogs), this position often occupies a hydrophobic pocket or engages in halogen bonding with the protein backbone.[2]

The "2-Ethyl" Steric Lock

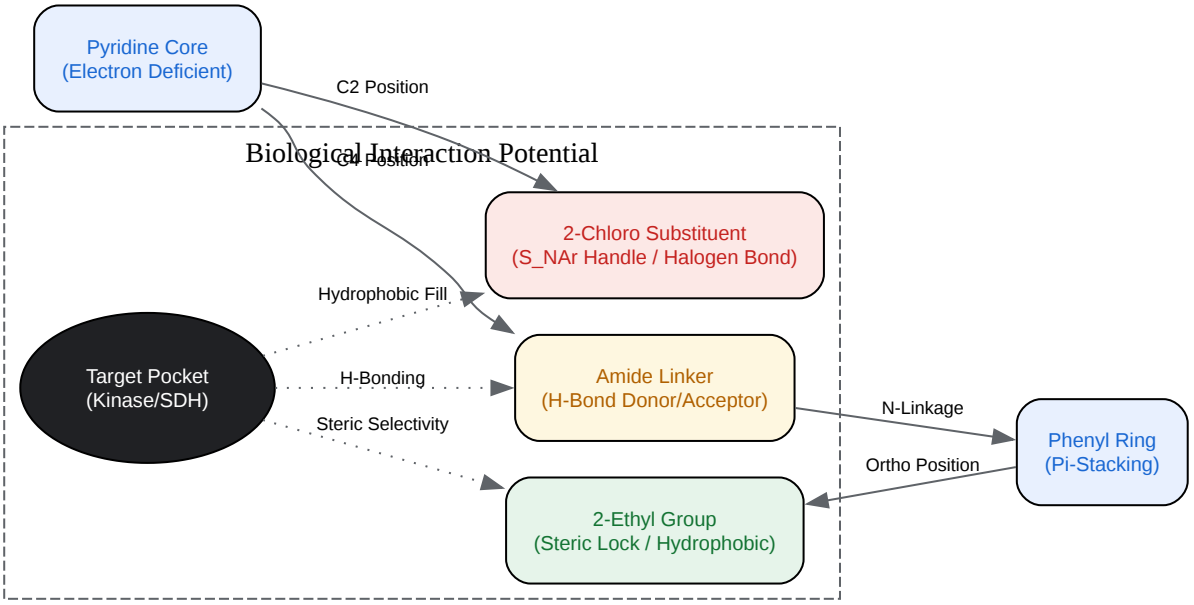
The ortho-ethyl group on the phenyl ring is critical for conformation control.[1][2]

- Atropisomerism Potential: The bulk of the ethyl group forces the amide bond out of planarity with the phenyl ring, creating a twisted conformation often required to fit into restricted

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enzymatic pockets (e.g., the hydrophobic back-pocket of kinases).[2]

- Lipophilicity: The ethyl group increases membrane permeability compared to a methyl or hydrogen substituent.[2]



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Figure 1: Pharmacophore decomposition showing the functional roles of the chloro, amide, and ethyl moieties in target binding.[1][2][3][4][5]

Synthetic Methodology

Expert Note: While simple amide coupling can synthesize this molecule, the presence of the electron-deficient 2-chloropyridine ring requires specific activation protocols to prevent side reactions or low yields.[1][2]

Preferred Protocol: Acid Chloride Activation

This method is preferred for scale-up due to cost-efficiency and ease of purification compared to peptide coupling agents.[1][2]

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Reagents:

- Precursor A: 2-Chloroisonicotinic acid (CAS 6313-54-8)[1][2]
- Precursor B: 2-Ethylaniline (CAS 578-54-1)[1][2]
- Activator: Thionyl Chloride ($SOCl_2$) or Oxalyl Chloride[1][2]
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA)[1][2]
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)[1][2]

Step-by-Step Workflow:

- Activation:
  - Charge a flame-dried flask with 2-Chloroisonicotinic acid (1.0 eq) and anhydrous DCM (10 mL/g).
  - Add catalytic DMF (2-3 drops).[1][2]
  - Add Oxalyl Chloride (1.2 eq) dropwise at 0°C under N_2.
  - Stir at room temperature (RT) for 2 hours until gas evolution ceases. Validation: Aliquot into MeOH; check for methyl ester by TLC/LCMS.
  - Evaporate volatiles to yield the crude acid chloride.[2]
- Coupling:
  - Dissolve the crude acid chloride in fresh anhydrous DCM.[2]
  - In a separate vessel, mix 2-Ethylaniline (1.1 eq) and TEA (2.5 eq) in DCM.
  - Add the amine solution to the acid chloride solution slowly at 0°C.
  - Allow to warm to RT and stir for 4-12 hours.
- Work-up & Purification:

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- Quench with saturated $NaHCO_3$.[2]
- Extract with DCM (3x).[2] Wash organics with 1N HCl (to remove unreacted aniline) followed by Brine.[2]
- Dry over Na_2SO_4 and concentrate.[2]
- Recrystallization: Ethanol/Water or Hexane/Ethyl Acetate is typically sufficient.[2] Column chromatography (SiO_2, Hex/EtOAc gradient) may be used for high purity (>99%).[2]

Alternative: HATU Coupling (Discovery Scale)

For milligram-scale library synthesis where yield is prioritized over cost:

- Mix Acid (1.0 eq), HATU (1.2 eq), and DIPEA (3.0 eq) in DMF.
- Stir 5 mins to activate.
- Add 2-Ethylaniline (1.1 eq).[1][2] Stir 2h at RT.[2]
- Advantage:[1][2][6][7] Avoids moisture sensitivity of acid chlorides.[2]

Analytical Validation Standards

To ensure scientific integrity, the synthesized compound must meet these analytical criteria.

HPLC Purity Profile

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[2]
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Gradient: 5% B to 95% B over 10 mins.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide).[2]
- Acceptance Criteria: Single peak >98% area.

NMR Interpretation (Proton)

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Solvent: DMSO-d_6 or $CDCl_3$[1][2]

- Amide NH: Singlet, typically downfield (δ 9.5 - 10.5 ppm).[1][2]
- Pyridine Ring:
  - H3 (ortho to amide, meta to Cl): Doublet ~7.8 ppm.[2]
  - H5 (meta to amide, ortho to Cl): Doublet of doublets ~7.6 ppm.[2]
  - H6 (ortho to N): Doublet ~8.6 ppm (most deshielded).[2]
- Phenyl Ring: Multiplet pattern 7.1 - 7.4 ppm.[1][2]
- Ethyl Group:
  - CH_2: Quartet ~2.6 ppm.[2]
  - CH_3: Triplet ~1.2 ppm.[2]

Applications in Drug Discovery & Agriculture[2]

Agrochemicals: SDHI Fungicides

This scaffold is structurally homologous to Boscalid and Fluopyram.[2] The 2-chloropyridine moiety mimics the pyridine/pyrazole pharmacophores found in commercial Succinate Dehydrogenase Inhibitors (SDHIs).[1][2]

- Mechanism: The amide oxygen forms a hydrogen bond with Tyrosine/Tryptophan residues in the ubiquinone-binding site (site II) of Complex II.[1][2]
- Optimization: The 2-Cl group can be substituted with $-CF_3$ or $-CHF_2$ to modulate metabolic stability and lipophilicity.[1][2]

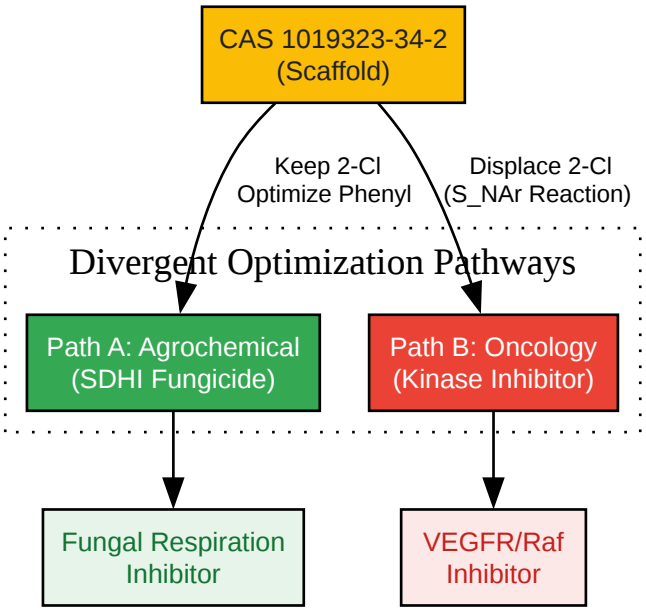
Medicinal Chemistry: Kinase Inhibition

The 2-chloro-isonicotinamide core is a precursor to Sorafenib-like multikinase inhibitors.[2]

- Workflow:

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- Synthesize CAS 1019323-34-2.[1][2][8][9]
- Perform SNAr displacement of the 2-Chloro group with N-methyl-4-aminophenol or similar nucleophiles.[1][2]
- Result: A "Head-to-Tail" bis-aryl urea or ether that spans the ATP binding site and the allosteric pocket.[1][2]



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Figure 2: Divergent optimization pathways for CAS 1019323-34-2 in agriculture vs. oncology.

Safety & Handling (SDS Summary)

- Signal Word: Warning.
- Hazard Statements:
  - H302: Harmful if swallowed.[2]
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]

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- H335: May cause respiratory irritation.[2]

- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory, especially during the acid chloride activation step involving $SOCl_2$.[2]

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